

Lack of Specific Data on Methyl Eichlerianate Necessitates Comparative Analysis of Related Compounds

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Compound of Interest

Compound Name: *Methyl eichlerianate*

Cat. No.: *B1154051*

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Initial research indicates a significant gap in the scientific literature regarding the specific antimicrobial activity of **Methyl eichlerianate**. To provide a relevant comparative guide for researchers, scientists, and drug development professionals, this report will focus on the antimicrobial properties of other structurally related methyl esters derived from natural sources and compare their efficacy against known antibiotics. This approach allows for an objective analysis based on available experimental data, offering valuable insights into the potential antimicrobial class to which **Methyl eichlerianate** belongs.

The following sections present a comparative analysis of the antimicrobial activity of select methyl esters against various bacterial strains, alongside established antibiotics. This guide adheres to stringent data presentation standards, including detailed experimental protocols and visual representations of the workflow.

Comparative Antimicrobial Activity of Methyl Esters and Antibiotics

The antimicrobial efficacy of various compounds is commonly quantified by determining the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of a substance that prevents visible growth of a microorganism. The table below summarizes the MIC values for selected methyl esters and standard antibiotics against pathogenic bacteria.

Compound	Microorganism	MIC (µg/mL)	Reference Antibiotic	MIC (µg/mL)
Methyl Gallate	Nalidixic acid-resistant E. coli	250-1000	Nalidixic Acid	>1000
Methyl Gallate	Nalidixic acid-resistant Salmonella spp.	250-500	Nalidixic Acid	>1000
Carvacrol	Nalidixic acid-resistant E. coli	125-250	Nalidixic Acid	>1000
Carvacrol	Nalidixic acid-resistant Salmonella spp.	125-500	Nalidixic Acid	>1000
Ampicillin Methyl Ester	Penicillin-resistant E. coli	<50 - >150	-	-
Ampicillin Ethyl Ester	Penicillin-resistant E. coli	<50 - >150	-	-

Note: The data presented is a compilation from multiple studies. Direct comparison between different studies should be made with caution due to potential variations in experimental conditions.

Experimental Protocols

The determination of Minimum Inhibitory Concentration (MIC) is a critical step in assessing the antimicrobial activity of a compound. The following is a detailed methodology based on the widely accepted broth microdilution method.

Objective: To determine the lowest concentration of a test compound that inhibits the visible growth of a specific microorganism.

Materials:

- Test compound (e.g., Methyl Gallate)

- Reference antibiotic (e.g., Nalidixic Acid)
- Bacterial strains (e.g., Nalidixic acid-resistant E. coli)
- Mueller-Hinton Broth (MHB)
- 96-well microtiter plates
- Spectrophotometer
- Incubator

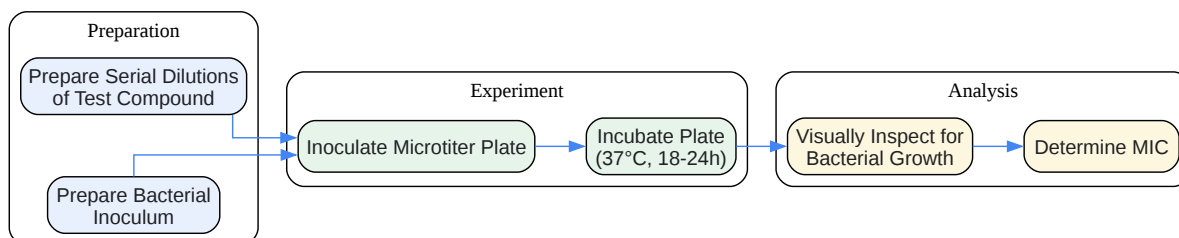
Procedure:

- Preparation of Inoculum: Bacterial strains are cultured on appropriate agar plates. A few colonies are then transferred to a sterile broth and incubated to achieve a turbidity equivalent to a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL). This suspension is then diluted to the final working concentration.
- Preparation of Test Compound Dilutions: A stock solution of the test compound is prepared. Serial two-fold dilutions are then made in MHB within the wells of a 96-well microtiter plate to achieve a range of concentrations.
- Inoculation: Each well containing the diluted test compound is inoculated with the standardized bacterial suspension.
- Controls:
 - Positive Control: A well containing only the growth medium and the bacterial inoculum to ensure the viability of the bacteria.
 - Negative Control: A well containing only the growth medium to check for sterility.
 - Antibiotic Control: Wells containing serial dilutions of a known antibiotic to serve as a reference.
- Incubation: The microtiter plates are incubated at 37°C for 18-24 hours.

- Determination of MIC: After incubation, the plates are visually inspected for turbidity. The MIC is recorded as the lowest concentration of the test compound at which there is no visible growth of the microorganism. The results can be confirmed by measuring the optical density at 600 nm using a spectrophotometer.[1]

Visualizing the Experimental Workflow

To further clarify the experimental process, the following diagram illustrates the key steps in the determination of Minimum Inhibitory Concentration using the broth microdilution method.



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Caption: Workflow for MIC Determination.

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References

- 1. Antibacterial Activity of Methyl Gallate Isolated from Galla Rhois or Carvacrol Combined with Nalidixic Acid Against Nalidixic Acid Resistant Bacteria - PMC [pmc.ncbi.nlm.nih.gov]
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